

N(alpha)-Dimethylcoprogen: A Technical Guide to its Chemical Properties and Stability

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Compound of Interest

Compound Name: **N(alpha)-Dimethylcoprogen**

Cat. No.: **B049162**

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Abstract

N(alpha)-Dimethylcoprogen is a trihydroxamate siderophore, a class of high-affinity iron chelators produced by various fungi.[1][2] As with other siderophores, its primary biological role is to sequester iron from the environment for microbial uptake. This technical guide provides a comprehensive overview of the known chemical properties and expected stability of **N(alpha)-Dimethylcoprogen**, drawing upon available data and established knowledge of related hydroxamate siderophores. This document also outlines general experimental workflows for its isolation, characterization, and stability assessment, intended to guide researchers in the field.

Chemical Properties

N(alpha)-Dimethylcoprogen has been identified as a derivative of coprogen, characterized by the N-alpha-dimethylation of the ornithine residue. Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C35H55FeN6O12	PubChem
Molecular Weight	807.7 g/mol	PubChem[3]
CAS Number	117892-97-4	ChemicalBook[4]
Class	Trihydroxamate Siderophore	Biological Metals[1]
Producing Organisms	Alternaria longipes, Fusarium dimerum	Biological Metals[1]

Structural Information:

The structure of **N(alpha)-Dimethylcopperogen** was elucidated using a combination of spectroscopic techniques, including ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) and Fast Atom Bombardment (FAB) Mass Spectrometry.[1]

Stability Profile

Specific stability data for **N(alpha)-Dimethylcopperogen** under various conditions (e.g., pH, temperature, light) is not extensively reported in the public domain. However, the stability of hydroxamate siderophores, in general, is well-documented and can provide valuable insights.

General Stability of Hydroxamate Siderophores:

- **pH Stability:** Hydroxamate siderophores are generally stable in neutral to slightly acidic conditions. Under strongly acidic or basic conditions, the hydroxamate functional groups can be susceptible to hydrolysis.
- **Thermal Stability:** Most siderophores exhibit moderate thermal stability. However, prolonged exposure to high temperatures can lead to degradation.
- **Photostability:** Some siderophores are known to be sensitive to light, which can induce photochemical degradation. It is advisable to store **N(alpha)-Dimethylcopperogen**, and other siderophores, in dark conditions.

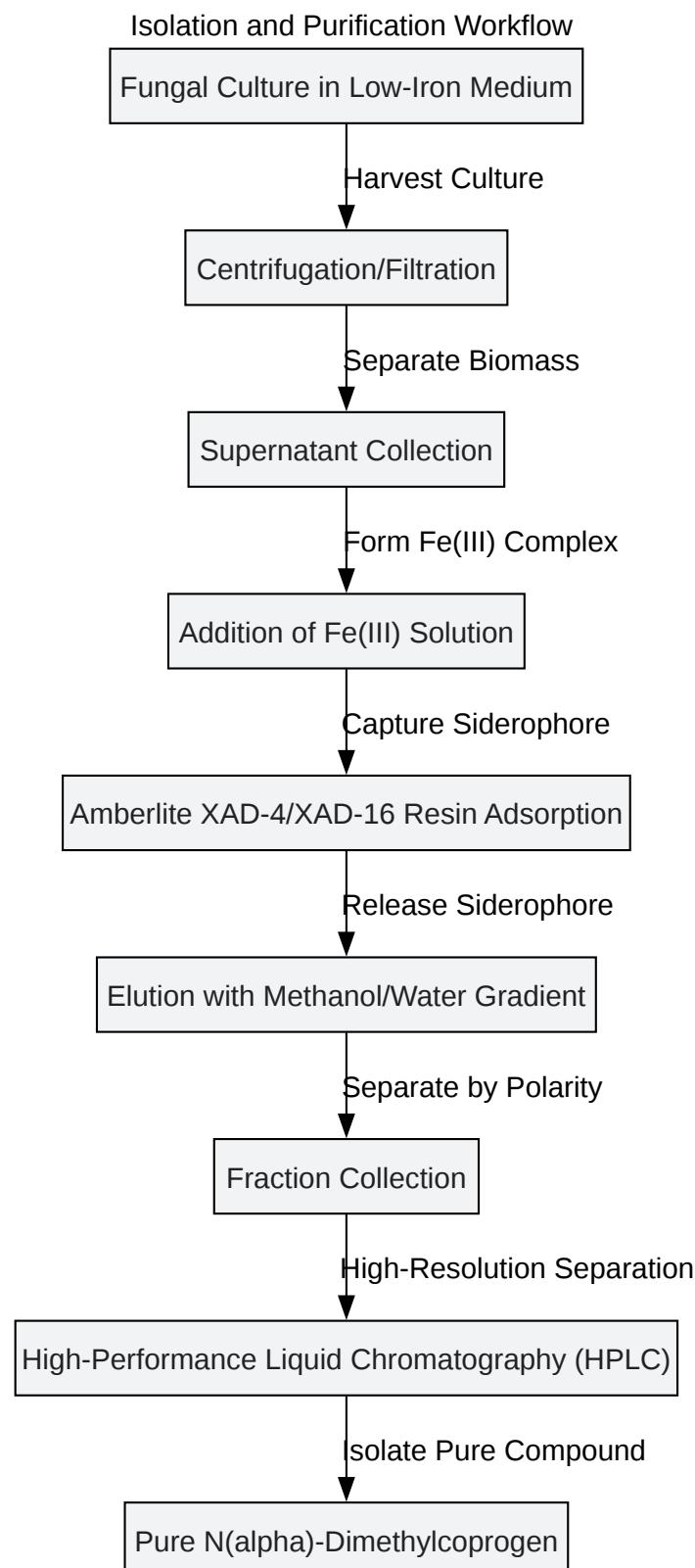
- Iron Chelation and Stability: The iron(III) complex of **N(alpha)-Dimethylcoprogen** is expected to be significantly more stable than the free siderophore. The high affinity of the hydroxamate groups for ferric iron (Fe^{3+}) results in a thermodynamically stable complex, which protects the ligand from degradation.

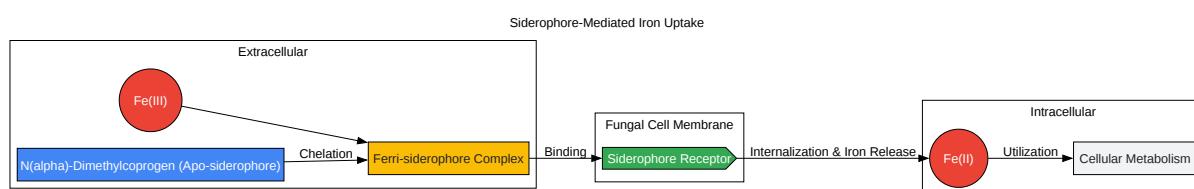
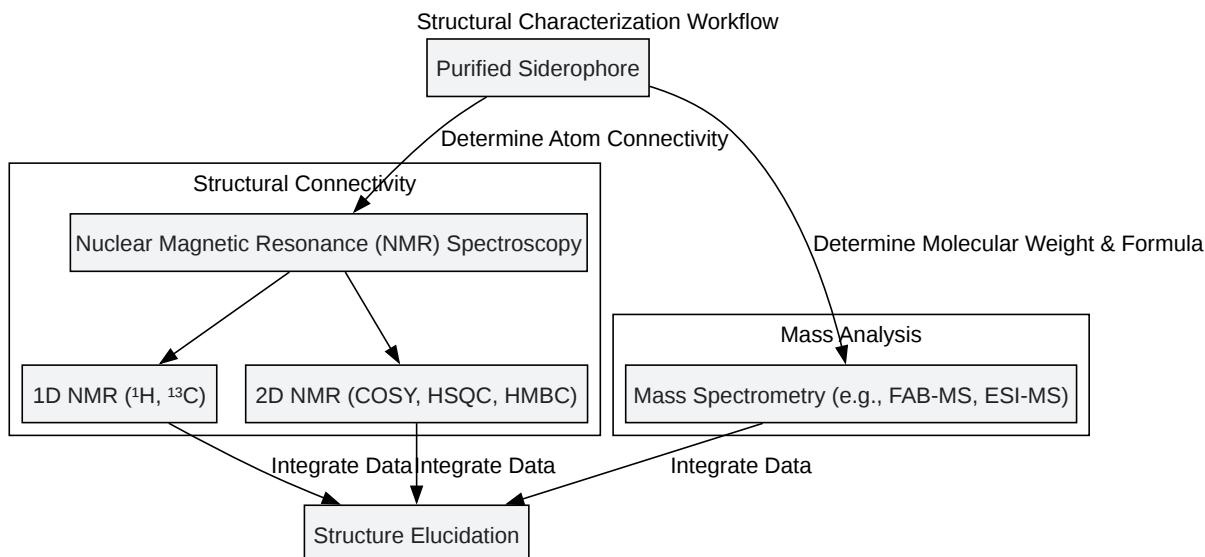
Experimental Protocols

Detailed experimental protocols for **N(alpha)-Dimethylcoprogen** are not readily available. However, the following section outlines generalized methodologies for the isolation, purification, and characterization of fungal siderophores, which can be adapted for **N(alpha)-Dimethylcoprogen**.

Isolation and Purification Workflow

The following diagram illustrates a typical workflow for the isolation and purification of fungal siderophores.





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